

Me-indoxam: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Me-indoxam

Cat. No.: B1676165

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CAS Number: 172732-62-6

This technical guide provides an in-depth overview of **Me-indoxam**, a potent and cell-impermeable inhibitor of secreted phospholipase A2 (sPLA2). It is intended for researchers, scientists, and drug development professionals interested in the biochemical and pharmacological properties of this compound.

Core Chemical and Physical Properties

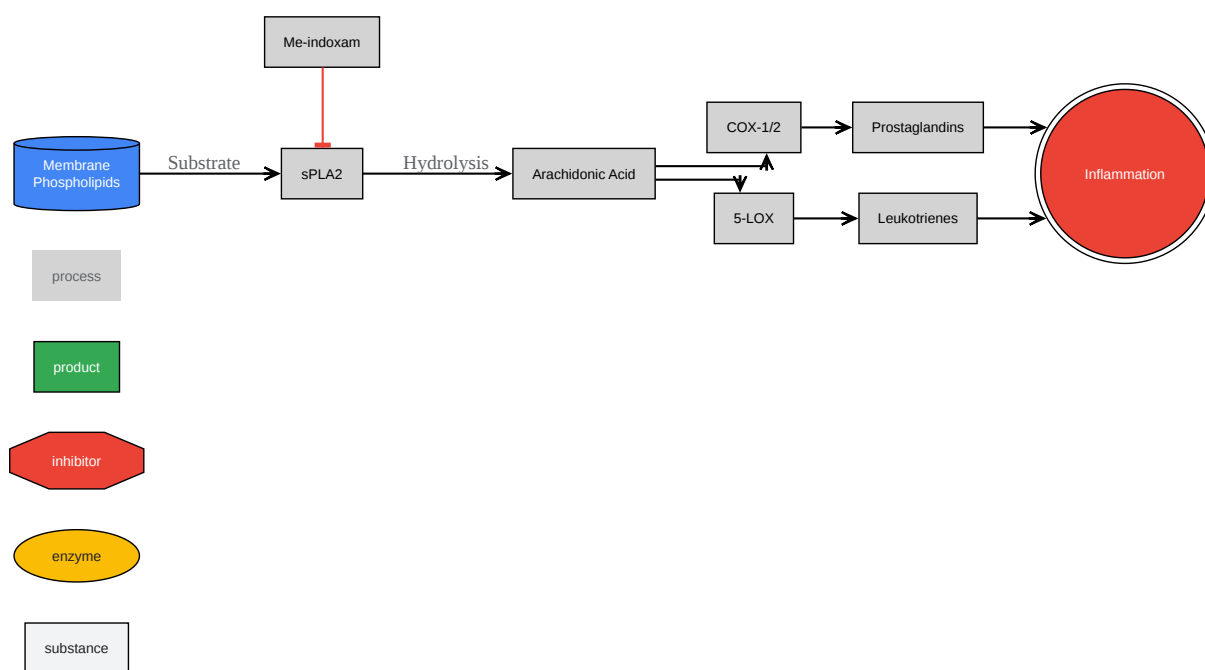
Me-indoxam is a synthetic, small-molecule inhibitor with the molecular formula C₂₆H₂₂N₂O₅ and a molecular weight of 442.5 g/mol ^[1] While specific experimental values for all physical properties are not readily available in the public domain, the following table summarizes its known characteristics.

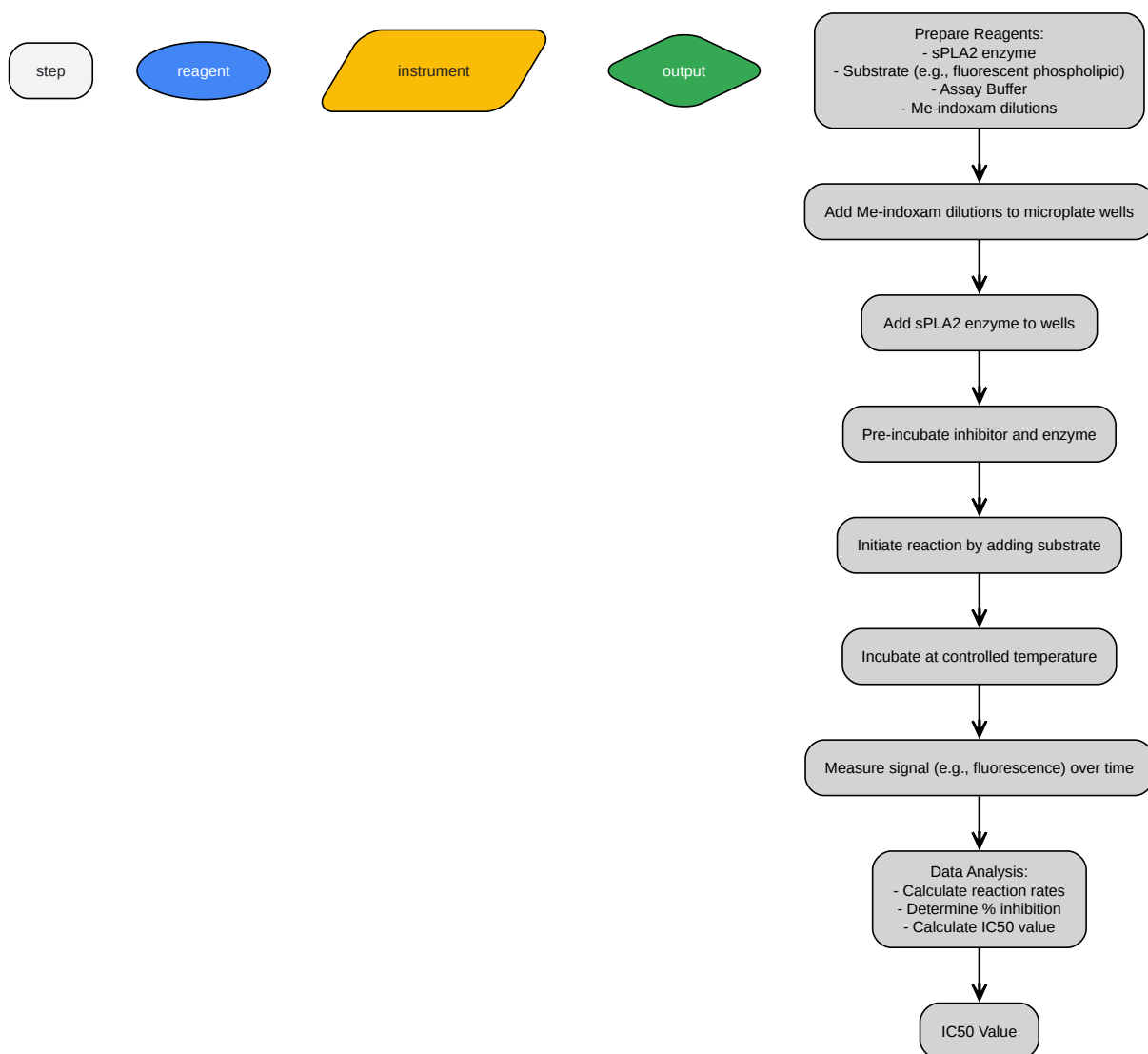
Property	Value	Source
CAS Number	172732-62-6	^[1]
Molecular Formula	C ₂₆ H ₂₂ N ₂ O ₅	^[1]
Molecular Weight	442.5 g/mol	^[1]
Solubility	Soluble in Dimethyl Sulfoxide (DMSO). Limited solubility in water.	

Mechanism of Action and Signaling Pathway

Me-indoxam functions as a competitive inhibitor of secreted phospholipase A2 (sPLA2) enzymes. By binding to the active site of sPLA2, it blocks the hydrolysis of phospholipids at the sn-2 position, a critical step in the liberation of arachidonic acid from the cell membrane. This inhibitory action disrupts the arachidonic acid cascade, leading to a downstream reduction in the production of pro-inflammatory lipid mediators, including prostaglandins and leukotrienes.

The following diagram illustrates the signaling pathway affected by **Me-indoxam**:





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References

- 1. Me-indoxam | C₂₆H₂₂N₂O₅ | CID 9803388 - PubChem [pubchem.ncbi.nlm.nih.gov]
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